

2-Thiopheneethanol: A Comprehensive Safety and Technical Guide

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Compound of Interest

Compound Name: 2-Thiopheneethanol

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This in-depth technical guide provides comprehensive safety data sheet (SDS) information for **2-Thiopheneethanol** (CAS No. 5402-55-1), a key intermediate in the synthesis of various pharmaceuticals, including the antithrombotic agent clopidogrel. This document is intended to serve as a crucial resource for researchers, scientists, and drug development professionals, offering a consolidated overview of its chemical and physical properties, safety hazards, handling procedures, and regulatory information.

Core Physical and Chemical Properties

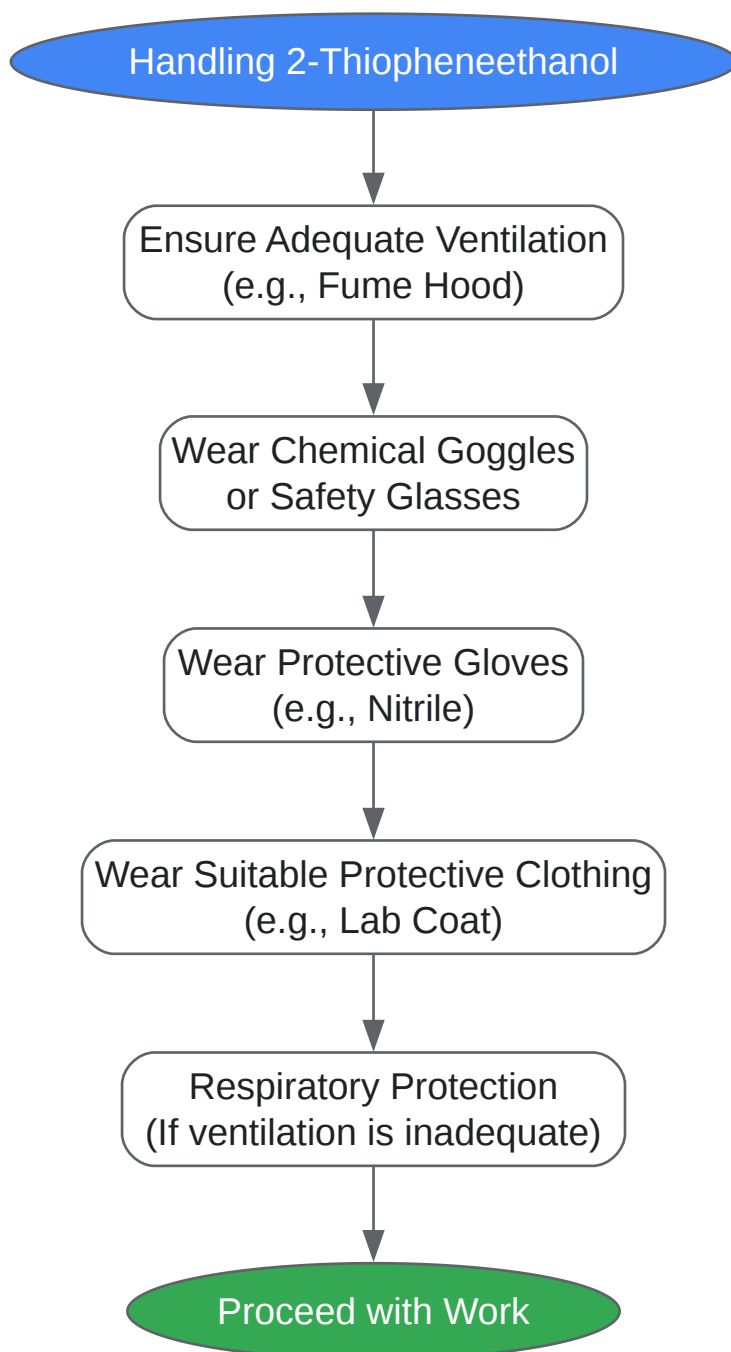
2-Thiopheneethanol is a colorless to pale yellow liquid.^[1] A summary of its key quantitative physical and chemical properties is presented below for easy reference and comparison.

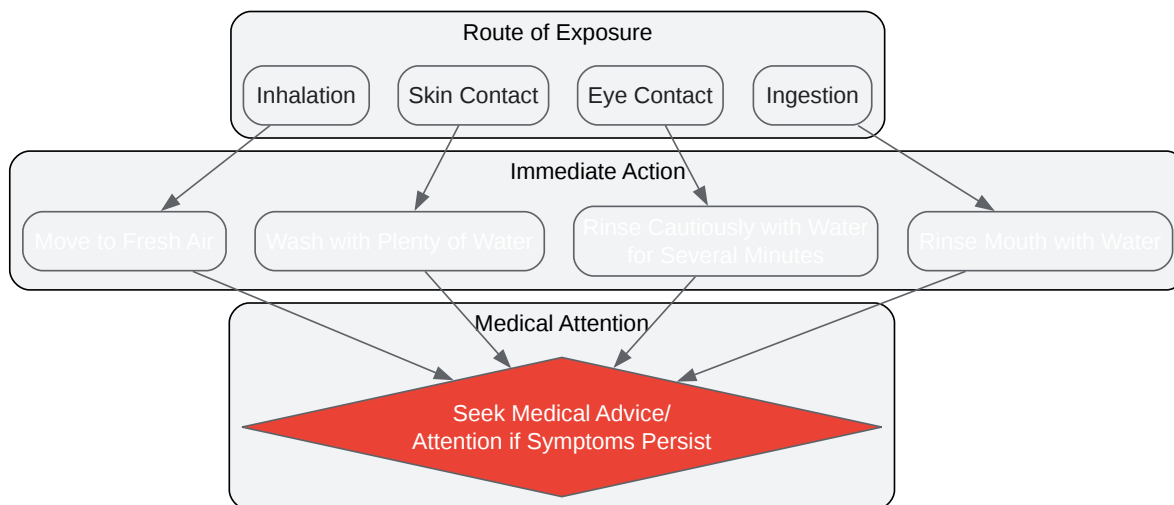
Property	Value	Source(s)
Molecular Formula	C6H8OS	[1][2]
Molecular Weight	128.19 g/mol	[1][3]
Density	1.153 g/mL at 25 °C	[1][2]
Boiling Point	108-109 °C at 13 mmHg	[1][2]
Flash Point	101 °C - 105 °C (closed cup)	[4][5][6][7]
Refractive Index	n _{20/D} 1.551	[1][6]
Solubility	Slightly soluble in water. Soluble in chloroform and ethyl acetate.	[1][4][8]
Vapor Pressure	0.0564 mmHg at 25°C	[2]

Hazard Identification and GHS Classification

The hazard classification of **2-Thiopheneethanol** presents some inconsistencies across different data sources. According to aggregated GHS information from 17 reports provided by companies to the ECHA C&L Inventory, this chemical does not meet GHS hazard criteria for 76.5% of the reports.[9] However, some notifications do include hazard statements.

The following diagram illustrates the potential GHS classifications that have been associated with **2-Thiopheneethanol**.





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